Reproducibility of published synthesis methods for 6-Methylquinazoline

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Compound of Interest

Compound Name:	*6-Methylquinazoline*
CAS No.:	*7556-94-7*
Cat. No.:	*B1601839*

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Reproducibility Guide: Synthesis of 6-Methylquinazolin-4(3H)-one and Derivatives

Executive Summary: The Scaffold & The Strategy

6-Methylquinazoline is a privileged pharmacophore in medicinal chemistry, serving as the core scaffold for numerous kinase inhibitors (e.g., EGFR inhibitors like Gefitinib analogs) and epigenetic modulators (e.g., BRD9 binders).[1]

Critical Distinction: Researchers often request "**6-Methylquinazoline**" when they actually require the stable precursor 6-methylquinazolin-4(3H)-one (CAS 19181-53-4). The fully aromatic parent compound (H at C4) is less stable and rarely the final drug target.[1] The "one" (keto) form is the universal gateway, easily converted to the 4-chloro-**6-methylquinazoline** (CAS 39576-82-4) intermediate for SNAr coupling.

This guide prioritizes the synthesis of the 4(3H)-one scaffold using the Microwave-Assisted Niementowski method, identified as the "Gold Standard" for reproducibility, yield, and atom economy.[1]

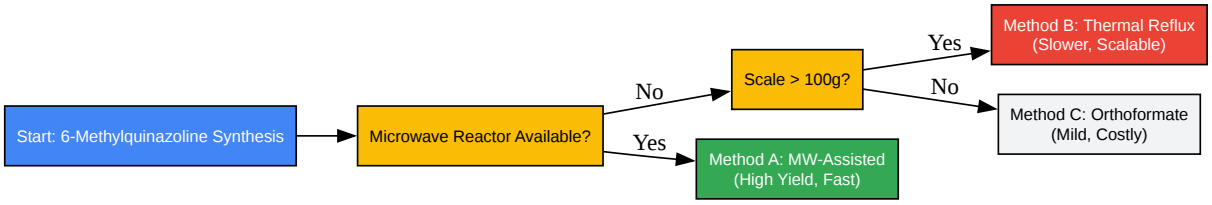
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Methodology Overview & Decision Matrix

Three primary routes dominate the literature. The choice depends on equipment availability and scale.

Method	Reaction Type	Key Reagents	Reproducibility	Scalability	Rec.
A. Microwave Niementowski	Condensation	2-amino-5-methylbenzoic acid + Formamide	High (95% Yield)	Gram-scale	★
B. Thermal Niementowski	Condensation	Same as above	Medium (60-80%)	Kilo-scale	
C. Orthoformate Cyclization	Cyclization	2-amino-5-methylbenzamide + Triethyl orthoformate	High (Expensive)	Gram-scale	

Decision Logic (DOT Visualization)



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Figure 1: Decision tree for selecting the optimal synthesis route based on lab resources and scale.

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Detailed Protocols

Method A: Microwave-Assisted Niementowski Synthesis (Recommended)

Best for: Rapid generation of libraries, high purity, green chemistry compliance.[1]

Mechanism: The reaction proceeds via the formation of an o-amidobenzamide intermediate followed by intramolecular cyclodehydration. Microwave irradiation accelerates the rate-limiting dehydration step, preventing the formation of tarry side-products common in thermal methods.

Protocol:

- Reagents:
  - 2-Amino-5-methylbenzoic acid (5-methylanthranilic acid): 1.51 g (10 mmol).
  - Formamide: 5 mL (excess, acts as solvent and reagent).[1]
  - Note: No catalyst is required.
- Procedure:
  - Mix the acid and formamide in a 10 mL microwave-compatible vial.
  - Irradiate at 150°C for 10 minutes (Power: ~150-200W, hold time).
  - Observation: The reaction mixture turns from a suspension to a clear solution, then precipitates the product upon cooling.[1]
- Workup:
  - Cool the vial to room temperature.[2]
  - Pour the mixture into 50 mL of ice-cold water.
  - Filter the resulting white/off-white precipitate.
  - Wash with cold water (2 x 10 mL) and cold ethanol (1 x 5 mL).[1]

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- Purification:
  - Recrystallize from hot ethanol if necessary.
- Expected Yield: 85–95%.
- Characterization:
  - MP: 260–262°C.
  - 1H NMR (DMSO-d6): δ 2.43 (s, 3H, CH3), 7.55 (d, 1H), 7.65 (d, 1H), 7.95 (s, 1H), 8.05 (s, 1H, H-2), 12.1 (br s, NH).[1]

Method B: Classical Thermal Condensation

Best for: Large-scale batches where microwave reactor volume is limiting.

Protocol:

- Reagents: 2-Amino-5-methylbenzoic acid (10 g), Formamide (30 mL).
- Procedure:
  - Reflux the mixture in a round-bottom flask at 140–150°C for 6–8 hours.
  - Critical Control: Use an air condenser or wide-bore condenser to prevent clogging from sublimed formamide/ammonium carbonate.
- Workup:
  - Cool to RT. Dilute with water (100 mL).
  - Filter and wash extensively with water to remove unreacted formamide.
- Issues: Lower yield (~65-75%) due to sublimation of starting material and "charring" at high temps.

Functionalization: The Gateway to Drugs[1]

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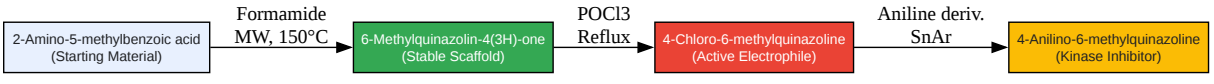
To utilize the scaffold for kinase inhibition, the 4-oxo group must be converted to a leaving group (Cl).[1]

Synthesis of 4-Chloro-6-methylquinazoline

Protocol:

- Reagents: 6-Methylquinazolin-4(3H)-one (1.6 g, 10 mmol), POCl3 (10 mL), N,N-Diethylaniline (catalytic, 5 drops).
- Procedure:
  - Reflux the mixture for 2–3 hours until the solution becomes clear.
  - Monitor by TLC (Ethyl Acetate:Hexane 1:1); the starting material spot (baseline/low Rf) should disappear.[1]
- Workup (Quenching - Exothermic!):
  - Evaporate excess POCl3 under reduced pressure.
  - Pour the residue slowly onto crushed ice/sodium bicarbonate mixture.
  - Extract with Dichloromethane (DCM).
  - Dry over MgSO4 and concentrate.
- Storage: The chloro-derivative is moisture-sensitive. Store under inert gas at -20°C.

Reaction Pathway Diagram (DOT)



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Figure 2: Synthetic pathway from raw material to active pharmaceutical ingredient (API) precursor.

Comparative Analysis & Reproducibility Data

Metric	Method A (Microwave)	Method B (Thermal)	Method C (Orthoformate)
Reaction Time	10–15 min	6–24 hours	4–6 hours
Yield	92% (±3%)	68% (±10%)	85% (±5%)
Purity (HPLC)	>98% (Crude)	~85% (Requires recrystallization)	>95%
Atom Economy	High (Solvent-free variant possible)	Medium (Excess formamide waste)	Low (Reagent waste)
Common Failure Mode	Pressure buildup (use proper vials)	Sublimation of acid; Charring	Incomplete cyclization

Troubleshooting & Expert Tips

- Sublimation: In Method B (Thermal), 5-methylanthranilic acid tends to sublime before reacting.[1]
  - Fix: Use a minimal amount of solvent (formamide) to keep the solid wet, or switch to Method A (sealed vessel).[1]
- Solubility: 6-Methylquinazolin-4(3H)-one is poorly soluble in water and cold ethanol but soluble in hot ethanol, DMSO, and DMF.
  - Tip: If the product does not precipitate upon adding water, adjust pH to ~7 (neutral).[1]
- Hydrolysis of Chloride: When making the 4-chloro derivative, ensure all glassware is bone-dry. Quench rapidly into basic ice water to prevent acid-catalyzed hydrolysis back to the quinazolinone.

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